

Best practices for storing and handling TEXAPON EVR to maintain stability

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Compound of Interest

Compound Name: TEXAPON EVR

Cat. No.: B1169755

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Navigating the Stability of TEXAPON EVR: A Technical Support Guide

For researchers, scientists, and drug development professionals working with **TEXAPON EVR**, maintaining its stability is crucial for experimental success and product integrity. This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the best practices for storing and handling this versatile surfactant mixture.

Troubleshooting and FAQs

This section addresses common issues encountered during the storage and handling of **TEXAPON EVR**, offering solutions to maintain its performance and stability.

Q1: What are the ideal storage conditions for **TEXAPON EVR** to prevent degradation?

A1: To ensure the long-term stability of **TEXAPON EVR**, it is recommended to store it in a cool, dry place, away from direct sunlight and sources of heat.^[1] The suitable temperature range for similar anionic surfactants is typically between 10°C and 30°C.^[1] Exposure to temperatures outside this range can affect its physical properties and performance.

Q2: I've noticed a change in the viscosity of my stored **TEXAPON EVR**. What could be the cause and how can I resolve it?

A2: Changes in viscosity can be attributed to temperature fluctuations. At lower temperatures, below 20°C, the flowability of similar products like TEXAPON N 70 decreases, and it may become solid if frozen.[2] Gently warming the product to approximately 50°C for a short period can restore its original state without compromising quality.[2] Conversely, prolonged storage at elevated temperatures should be avoided.[2]

Q3: Can **TEXAPON EVR** be stored in any type of container?

A3: It is crucial to use appropriate and compatible containers for storing **TEXAPON EVR**. High-density polyethylene (HDPE) or other corrosion-resistant plastic containers are generally suitable.[3] Avoid using containers made of materials that may react with surfactants. Always ensure containers are well-sealed to prevent contamination and moisture absorption.

Q4: What are the signs of **TEXAPON EVR** degradation I should watch for?

A4: Signs of degradation can include a significant change in color, the development of an unusual odor, or a noticeable decrease in foaming ability. While **TEXAPON EVR** is a stable compound, these changes could indicate contamination or exposure to improper storage conditions.[1]

Q5: Are there any specific handling precautions I should take during my experiments?

A5: Yes, as with any chemical, proper personal protective equipment (PPE) should be worn, including safety glasses and gloves.[1] Avoid direct contact with skin and eyes.[1] Ensure good ventilation in the working area to avoid inhalation of any potential vapors.

Quantitative Data Summary

While specific quantitative stability data for **TEXAPON EVR** is not readily available in public literature, the following table summarizes typical properties for a closely related product, TEXAPON N 70 (Sodium Laureth Sulfate), which constitutes a major component of **TEXAPON EVR**. This data can serve as a general guideline.

Parameter	Value	Source
Recommended Storage Temperature	10°C - 30°C	[1]
Short-term Heating Temperature	Approx. 50°C	[2]
pH (10% solution)	6.5 - 9.5	[4]
Active Ingredient Content	~70%	[4]

Experimental Protocols

Protocol for Assessing Surfactant Stability

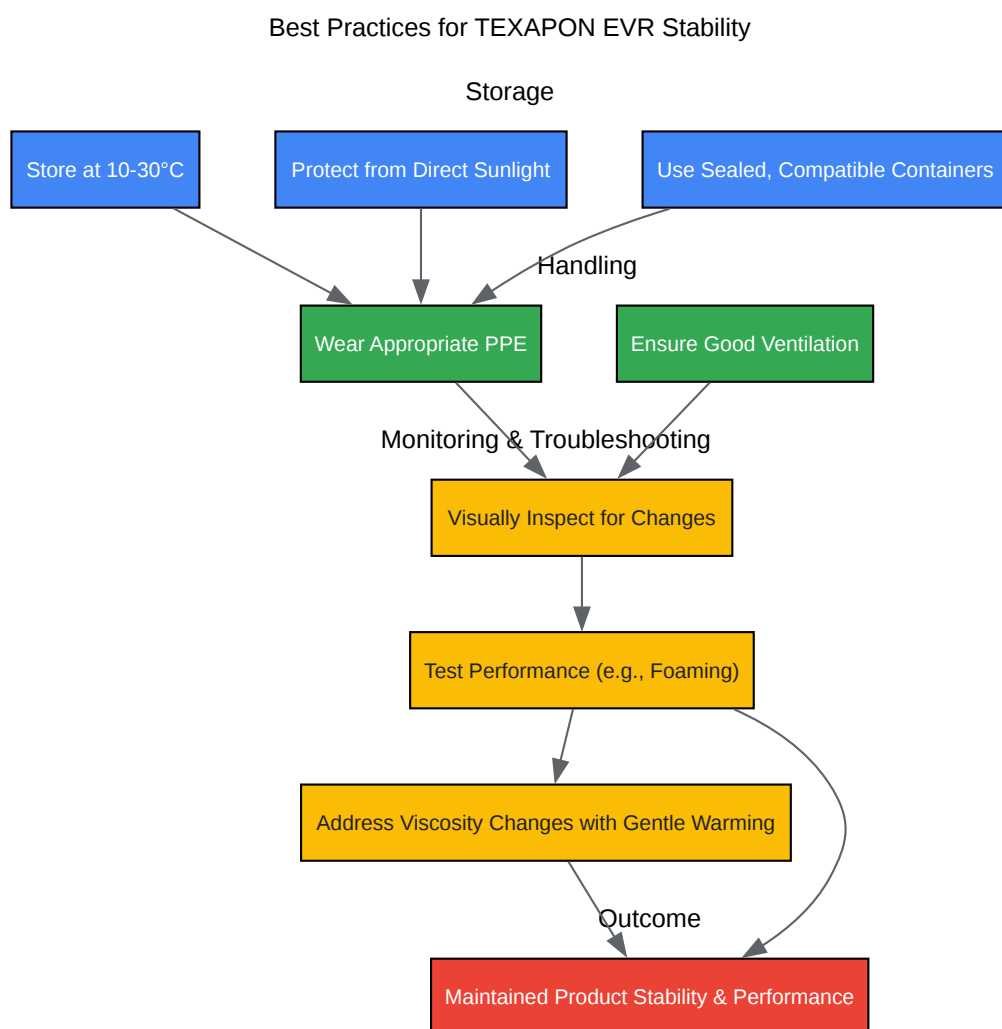
This generalized protocol can be adapted to assess the stability of **TEXAPON EVR** under various experimental conditions.

- **Sample Preparation:** Prepare several aliquots of your **TEXAPON EVR** solution in sealed, appropriate containers.
- **Condition Exposure:** Store the aliquots under different conditions you wish to test (e.g., varying temperatures, light exposure, pH levels). Include a control sample stored under ideal conditions.
- **Periodic Testing:** At regular intervals (e.g., weekly), retrieve a sample from each condition and the control.
- **Analysis:** Analyze the samples for key performance indicators:
 - **Visual Inspection:** Note any changes in color, clarity, or odor.
 - **pH Measurement:** Measure the pH of the solution. A significant shift may indicate degradation.
 - **Foam Test:** Evaluate the foaming ability by shaking a diluted solution and measuring the foam volume and stability over time.

- Viscosity Measurement: Use a viscometer to check for any changes in viscosity.
- Data Recording: Meticulously record all observations and measurements to track stability over time.

Visualizations

Logical Workflow for **TEXAPON EVR** Storage and Handling



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Caption: Logical workflow for ensuring the stability of **TEXAPON EVR**.

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References

- 1. Full text of "Ernest W. Flick Cosmetic And Toiletry Formulations Volume 2" [archive.org]
- 2. epdf.pub [epdf.pub]
- 3. TEXAPON EVR CAS#: 172891-60-0 [m.chemicalbook.com]
- 4. AU2009347438A1 - Disinfectant comprising electrochemically activated water and grapefruit seed extract - Google Patents [patents.google.com]
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